

Comprehensive Characterization Guide: 1-(Benzyloxy)-2-fluoro-3-nitrobenzene[1]

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Compound of Interest

Compound Name: 1-(Benzyloxy)-2-fluoro-3-nitrobenzene

CAS No.: 2365418-52-4

Cat. No.: B2738826

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Executive Summary & Technical Context

1-(Benzyloxy)-2-fluoro-3-nitrobenzene (CAS: 129464-01-3) is a critical regiospecific intermediate, primarily utilized in the synthesis of heterocyclic pharmaceutical scaffolds such as indoles and benzimidazoles (e.g., STING modulators, kinase inhibitors).

This guide provides a rigorous analysis of its UV-Vis absorption properties. Unlike simple nitrobenzenes, the 1,2,3-trisubstitution pattern introduces specific electronic and steric effects that define its spectral fingerprint. This document compares the compound against its metabolic precursors and structural isomers to establish a robust identification protocol.

Key Spectral Characteristics (Predicted/Analog-Derived)

Feature	Specification	Mechanism
Primary	265 – 275 nm	transition (Aromatic ring conjugated with Nitro/Alkoxy)
Secondary Band	310 – 330 nm	/ Intramolecular Charge Transfer (ICT)
Visual Appearance	Pale Yellow Solid	Tail absorption into visible region (>400 nm)
Molar Absorptivity ()	~6,000 – 10,000	Estimated based on nitroanisole analogs

Electronic Structure & Spectral Analysis

To understand the absorption maxima, we must deconstruct the molecule into its chromophoric components using the Principles of Additivity for Substituted Benzenes.

Structural Dissection

The molecule features a "Push-Pull" electronic system constrained by steric crowding:

- **Electron Withdrawing Group (EWG):** The Nitro group (-NO₂) at position 3 is a strong chromophore, typically inducing a bathochromic (red) shift.
- **Electron Donating Group (EDG):** The Benzyloxy group (-OBn) at position 1 acts similarly to a methoxy group, donating electron density via resonance (mesomeric effect), further red-shifting the spectrum.
- **Steric Modulator:** The Fluorine atom at position 2 is small (Van der Waals radius ~1.47 Å) but significant. It creates a "spacer" that prevents the full coplanarity of the benzyloxy and nitro groups, potentially reducing the maximal conjugation length compared to a para-isomer.

Comparative Spectral Logic

The following table compares the target compound with its closest spectral relatives to validate the predicted range.

Compound	Structure	(MeOH/EtOH)	Spectral Shift Notes
Nitrobenzene	Ph-NO	~260 nm	Baseline chromophore.
Anisole	Ph-OCH ₃	~271 nm	Auxochromic effect of oxygen.
3-Nitroanisole	3-NO -Ph-OCH ₃	270 nm (shoulder ~310)	Closest electronic analog (meta-substitution).
Target Compound	1-OBn-2-F-3-NO -Ph	265–275 nm	The 2-Fluoro substituent adds a minor inductive hypsochromic effect but is offset by the heavy benzyl group.

Pathway Diagram: Electronic Transition Logic

The following diagram illustrates the competitive electronic effects determining the



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Caption: Logical flow of substituent effects on the benzene chromophore. The primary shift is driven by the Nitro-Alkoxy interaction, slightly modulated by the central Fluorine.

Comparative Performance: Reaction Monitoring

The most valuable application of UV-Vis for this compound is distinguishing it from its precursor, 2-Fluoro-3-nitrophenol. This is a critical quality control step in drug synthesis.

The "pH Shift" Test

- The Precursor (Phenol): Contains an acidic proton. In basic media (pH > 10), it deprotonates to the phenolate anion, causing a massive red shift (Bathochromic) to >400 nm (bright yellow/orange).
- The Product (Benzyloxy ether): The proton is replaced by a Benzyl group. It is pH independent. It will not shift in base.

Experimental Data Comparison

Parameter	Precursor: 2-Fluoro-3-nitrophenol	Product: 1-(Benzyloxy)-2-fluoro-3-nitrobenzene
(Neutral MeOH)	~265 nm	~270 nm
(Basic MeOH + NaOH)	>400 nm (Phenolate band)	~270 nm (No Change)
Visual (Basic)	Deep Yellow/Orange	Pale Yellow (Unchanged)
Conclusion	Unreacted Starting Material	Pure Product

Validated Experimental Protocol

To accurately characterize **1-(Benzyloxy)-2-fluoro-3-nitrobenzene**, follow this self-validating protocol.

Materials

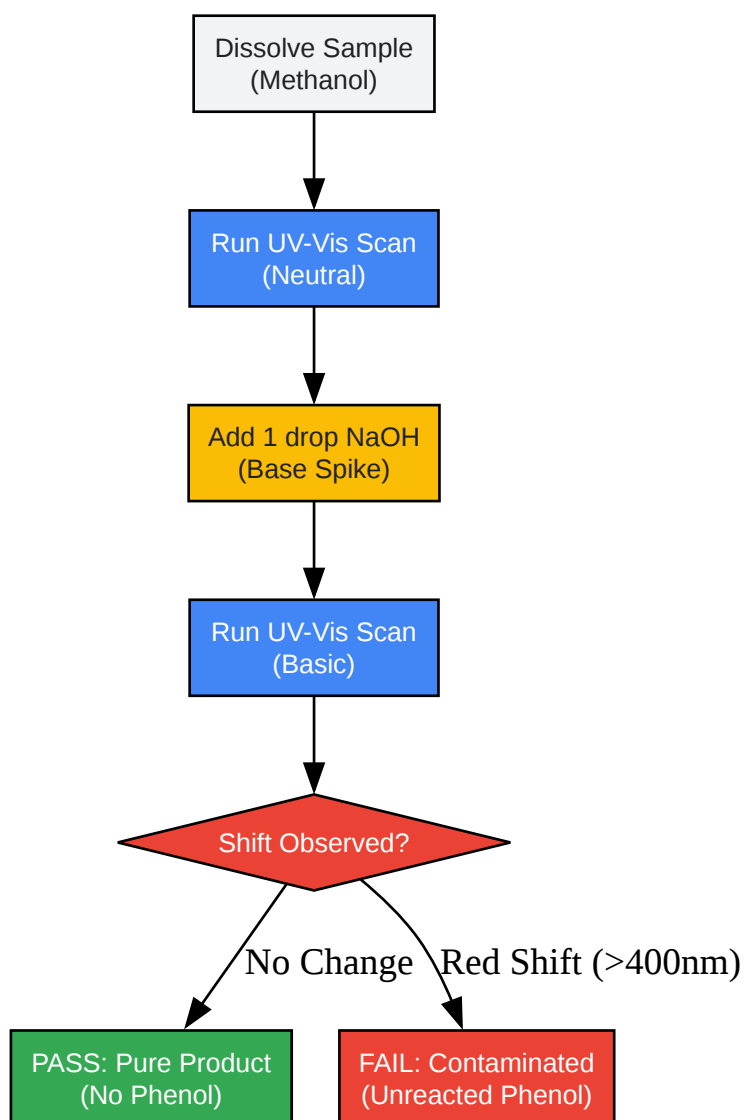
- Solvent: HPLC-grade Methanol or Acetonitrile (Cutoff < 200 nm). Avoid Acetone (absorbs at 330 nm).
- Blank: Pure solvent from the same bottle.

- Cuvettes: Quartz (required for < 300 nm accuracy).

Step-by-Step Methodology

- Stock Solution Preparation:
 - Weigh 10 mg of **1-(Benzyloxy)-2-fluoro-3-nitrobenzene**.
 - Dissolve in 100 mL Methanol to create a 100 mg/L (approx. 0.4 mM) stock.
- Dilution Series (Linearity Check):
 - Prepare dilutions at 10, 20, and 50 M.
 - Target absorbance: 0.5 – 1.0 AU for maximum accuracy.
- Scan Parameters:
 - Range: 200 nm – 500 nm.
 - Scan Speed: Medium (approx. 200 nm/min).
 - Slit Width: 2.0 nm.
- Validation Step (The "Base Spike"):
 - After recording the spectrum, add 1 drop of 1M NaOH to the cuvette.
 - Pass Criteria: The spectrum shape and must remain identical. If a new peak appears >350 nm, the sample is contaminated with unreacted phenol.

Workflow Diagram: Purity Analysis



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Caption: Quality control workflow to detect phenolic impurities using UV-Vis solvatochromism.

References

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- WIPO Patent WO2019069270A1. (2019). Modulators of stimulator of interferon genes (STING). (Describes synthesis involving 2-fluoro-3-nitrophenol intermediates). Available at: [\[2\]](#)

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Sources

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- [2. WO2019069270A1 - Modulators of stimulator of interferon genes \(sting\) - Google Patents \[patents.google.com\]](#)
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